

Application Notes and Protocols for Formulating Metalworking Fluids with Triazinetriethanol

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Compound of Interest

Compound Name: *Triazinetriethanol*

Cat. No.: *B1681375*

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These application notes provide a comprehensive guide to formulating and evaluating metalworking fluids (MWFs) incorporating **Triazinetriethanol**. This document outlines the function of **Triazinetriethanol**, formulation guidelines, and detailed protocols for performance testing, including antimicrobial efficacy, corrosion inhibition, and fluid stability.

Introduction to Triazinetriethanol in Metalworking Fluids

Hexahydro-1,3,5-tris(2-hydroxyethyl)-s-triazine, commonly known as **Triazinetriethanol**, is a broad-spectrum biocide widely used in water-based metalworking fluids. Its primary function is to control the growth of bacteria and fungi, which can cause fluid degradation, foul odors, and pose health risks to workers. **Triazinetriethanol** belongs to the class of formaldehyde-releasing biocides, providing its antimicrobial effect through the slow release of formaldehyde in the aqueous environment of the MWF. Beyond its biocidal properties, it also contributes to corrosion inhibition.

Core Functions and Properties

- **Biocidal Activity:** Effective against a wide range of bacteria and fungi commonly found in MWF systems.
- **Corrosion Inhibition:** Offers protection for ferrous and some non-ferrous metals.

- **pH Buffering:** Can help maintain the alkaline environment of the MWF, which is crucial for both performance and microbial control.
- **Formaldehyde-Releasing:** The mechanism of action relies on the hydrolysis of the triazine ring to release formaldehyde, a potent antimicrobial agent.

A typical semi-synthetic metalworking fluid is a complex mixture of a base oil, emulsifiers, corrosion inhibitors, and other performance additives diluted in water. **Triazinetriethanol** is incorporated into the concentrate, which is then diluted to the final use concentration, typically ranging from 3% to 10%.

Data Presentation: Performance of Triazinetriethanol

The following tables summarize representative quantitative data on the performance of **Triazinetriethanol** in a model semi-synthetic metalworking fluid.

Table 1: Antimicrobial Efficacy of **Triazinetriethanol**

Microorganism	Triazinetriethanol Concentration (ppm in diluted fluid)	Log Reduction after 24 hours
Pseudomonas aeruginosa	1000	> 6
Escherichia coli	1000	> 6
Staphylococcus aureus	1000	> 6
Fusarium solani	1500	> 4
Candida albicans	1500	> 4

Table 2: Corrosion Inhibition Performance of **Triazinetriethanol**

Metal Coupon	Triazinetriethanol Concentration (ppm in diluted fluid)	Corrosion Rate (mpy)	Inhibition Efficiency (%)
Cast Iron	0 (Control)	15.2	-
Cast Iron	1500	1.8	88.2
Aluminum	0 (Control)	2.5	-
Aluminum	1500	0.5	80.0

Table 3: Stability of Semi-Synthetic Metalworking Fluid Containing **Triazinetriethanol**

Test Parameter	Test Condition	Result
Emulsion Stability	24 hours at 25°C	No phase separation
pH	Initial	9.2
pH	After 4 weeks	8.9
Hard Water Stability (400 ppm CaCl ₂)	24 hours	Stable emulsion

Experimental Protocols

Detailed methodologies for key experiments are provided below. These protocols are based on industry-standard test methods.

Protocol for Evaluating Antimicrobial Efficacy (Based on ASTM E2275)

Objective: To determine the effectiveness of **Triazinetriethanol** in controlling microbial growth in a metalworking fluid.

Materials:

- **Triazinetriethanol**

- Base metalworking fluid concentrate (without biocide)
- Sterile deionized water
- Bacterial and fungal inoculums (*Pseudomonas aeruginosa*, *Escherichia coli*, *Staphylococcus aureus*, *Fusarium solani*, *Candida albicans*)
- Sterile flasks or beakers
- Incubator
- Plate count agar (for bacteria) and Sabouraud dextrose agar (for fungi)
- Pipettes, spreaders, and other standard microbiology lab equipment

Procedure:

- **Preparation of Test Fluid:** Prepare the metalworking fluid dilution by adding the base concentrate to sterile deionized water to the desired final concentration (e.g., 5%). Add **Triazinetriethanol** to achieve the target concentrations (e.g., 1000 ppm, 1500 ppm). Include a control sample with no biocide.
- **Inoculation:** Inoculate each test fluid with a known concentration of the test microorganism (e.g., 10^6 CFU/mL).
- **Incubation:** Incubate the inoculated fluids at a relevant temperature (e.g., 25-30°C) with gentle agitation.
- **Sampling and Plating:** At specified time intervals (e.g., 0, 24, 48 hours), draw samples from each flask. Perform serial dilutions and plate onto the appropriate agar medium.
- **Enumeration:** After incubation of the plates, count the number of colonies to determine the concentration of viable microorganisms (CFU/mL).
- **Calculation of Log Reduction:** Calculate the log reduction in microbial population compared to the initial inoculum level.

Protocol for Corrosion Inhibition Testing (Based on ASTM G31)

Objective: To evaluate the effectiveness of **Triazinetriethanol** in preventing corrosion of metal surfaces.

Materials:

- Metal coupons (e.g., cast iron, aluminum) of known surface area and weight
- Metalworking fluid with and without **Triazinetriethanol**
- Glass beakers
- Constant temperature bath
- Cleaning agents (e.g., inhibited hydrochloric acid, acetone)
- Analytical balance

Procedure:

- Coupon Preparation: Clean the metal coupons according to ASTM G1 standard practice for preparing, cleaning, and evaluating corrosion test specimens. Weigh each coupon accurately.
- Immersion: Fully immerse the prepared coupons in the test fluids (with and without **Triazinetriethanol**) in separate beakers.
- Incubation: Place the beakers in a constant temperature bath at a specified temperature (e.g., 50°C) for a set duration (e.g., 24 hours).
- Coupon Cleaning and Re-weighing: After the immersion period, remove the coupons, clean them to remove any corrosion products according to ASTM G1, and re-weigh them.
- Calculation of Corrosion Rate: Calculate the corrosion rate in mils per year (mpy) using the following formula: Corrosion Rate (mpy) = $(K \times W) / (A \times T \times D)$ where K = a constant (3.45 ×

10^6 for mpy), W = mass loss in grams, A = area in cm^2 , T = time of exposure in hours, and D = density of the metal in g/cm^3 .

- Calculation of Inhibition Efficiency: Inhibition Efficiency (%) = $[(\text{CR}_{\text{control}} - \text{CR}_{\text{inhibitor}}) / \text{CR}_{\text{control}}] \times 100$ where $\text{CR}_{\text{control}}$ is the corrosion rate of the control fluid and $\text{CR}_{\text{inhibitor}}$ is the corrosion rate of the fluid with **Triazinetriethanol**.

Protocol for Emulsion Stability Testing

Objective: To assess the stability of the metalworking fluid emulsion containing **Triazinetriethanol**.

Materials:

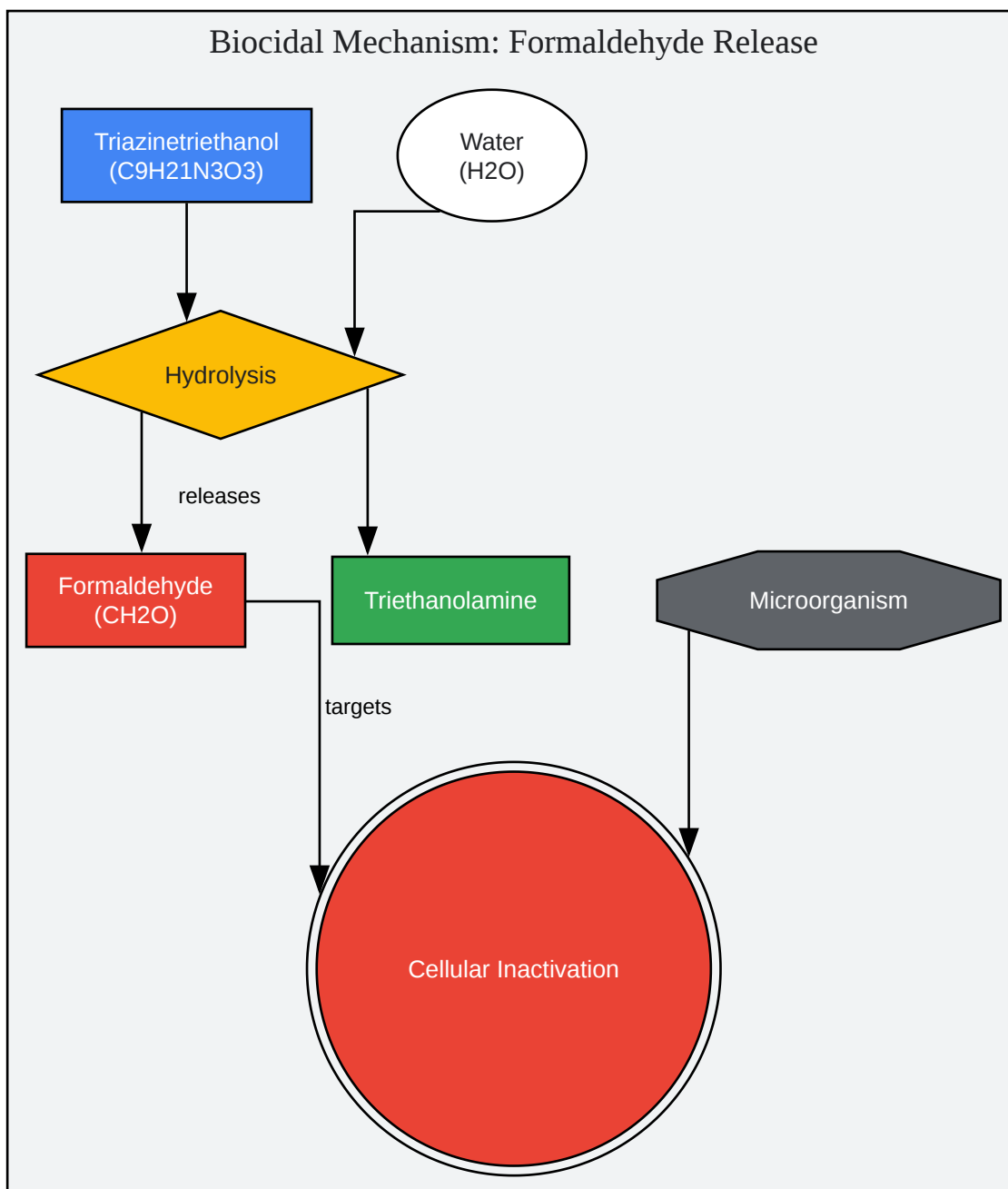
- Metalworking fluid concentrate with **Triazinetriethanol**
- Deionized water and hard water (e.g., 400 ppm CaCl_2)
- Graduated cylinders
- Stirrer

Procedure:

- Emulsion Preparation: Prepare the metalworking fluid emulsion by adding the concentrate to water (both deionized and hard water in separate tests) in a graduated cylinder at the desired dilution (e.g., 5%). Invert the cylinder a set number of times (e.g., 10 times) to ensure thorough mixing.
- Observation: Allow the cylinders to stand undisturbed at room temperature.
- Evaluation: Observe the emulsions at regular intervals (e.g., 1, 4, 8, 24 hours) for any signs of instability, such as creaming (an upper layer of concentrated emulsion), sedimentation (a lower layer of sediment), or complete phase separation (oiling out). Record the volume of any separated layers.

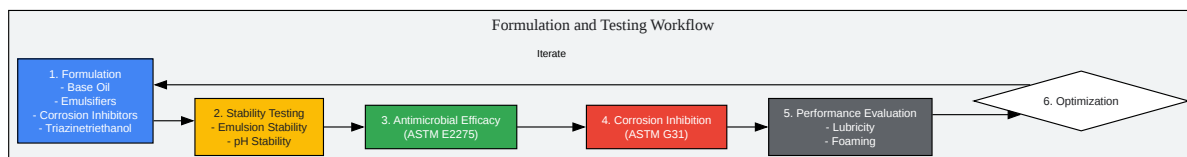
Mandatory Visualizations

The following diagrams illustrate key concepts related to the use of **Triazinetriethanol** in metalworking fluids.



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Caption: Biocidal mechanism of **Triazinetriethanol**.



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Caption: Workflow for MWF formulation and testing.

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